

# Cyanine7.5 carboxylic acid chemical structure

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## Compound of Interest

Compound Name: Cyanine7.5 carboxylic

Cat. No.: B12377982

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An In-depth Technical Guide to **Cyanine7.5 Carboxylic Acid**

## Introduction

Cyanine7.5 (Cy7.5) carboxylic acid is a near-infrared (NIR) fluorescent dye that has become an indispensable tool in biomedical research, diagnostics, and drug development. As a member of the cyanine dye family, it is characterized by a long polymethine chain flanked by two nitrogen-containing heterocyclic rings. Its carboxylic acid functional group allows for covalent conjugation to a wide array of biomolecules. The dye's fluorescence in the NIR spectrum (approximately 750-900 nm) is particularly advantageous for biological applications, as it allows for deep tissue penetration with minimal interference from background autofluorescence, making it ideal for in-vivo imaging.[1][2] This guide provides a comprehensive overview of its chemical structure, properties, and key experimental protocols for its use.

## Chemical Structure and Physicochemical Properties

**Cyanine7.5 carboxylic acid** is an unactivated NIR dye.[3][4] The core structure consists of a heptamethine chain which is responsible for its long-wavelength absorption and emission properties. The terminal carboxylic acid group serves as a reactive handle for conjugation, typically after activation.

Caption: Chemical structure of **Cyanine7.5 carboxylic acid**.

## Quantitative Data Summary

The physicochemical and spectral properties of **Cyanine7.5 carboxylic acid** are summarized in the table below. Data is aggregated from various suppliers and may show slight variations.

Property	Value	Citations
CAS Number	1803099-44-6 / 1686147-68-1	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Green powder/solid	<a href="#">[3]</a> <a href="#">[6]</a>
Absorption Maximum ( $\lambda_{max}$ )	~788 nm	<a href="#">[3]</a> <a href="#">[6]</a>
Emission Maximum ( $\lambda_{em}$ )	~808 nm	<a href="#">[3]</a> <a href="#">[6]</a>
Molar Extinction Coeff. ( $\epsilon$ )	~223,000 M <sup>-1</sup> cm <sup>-1</sup>	<a href="#">[3]</a> <a href="#">[6]</a>
Fluorescence Quantum Yield ( $\Phi$ )	0.10	<a href="#">[6]</a>
Purity	≥95% (by <sup>1</sup> H NMR and HPLC-MS)	<a href="#">[3]</a>
Solubility	Soluble in DMSO, DMF, Dichloromethane; Low solubility in water	<a href="#">[3]</a> <a href="#">[4]</a>

## Core Applications in Research and Drug Development

The unique properties of Cy7.5 carboxylic acid make it a versatile tool for researchers.

- **In-Vivo Imaging:** The NIR emission profile enables deep tissue imaging with high signal-to-noise ratios, which is critical for preclinical studies in animal models to track diseases, evaluate drug delivery, and monitor therapeutic response.[\[1\]](#)[\[2\]](#)
- **Biomolecule Labeling:** It can be covalently attached to proteins, antibodies, peptides, and nucleic acids.[\[5\]](#)[\[6\]](#) These fluorescently-labeled molecules are used as probes in a variety of assays.
- **Cellular Tracing:** Labeled antibodies or other targeting ligands can be used to track the location and migration of specific cell populations in vivo, for instance, in cancer metastasis

research.[5][7]

- Flow Cytometry & Microscopy: Its bright fluorescence provides a distinct signal for cell sorting and high-resolution imaging of cellular structures and processes.[2]
- Drug Distribution and Metabolism: By labeling drug molecules, researchers can visualize their distribution, accumulation in target tissues, and metabolic pathways using non-invasive imaging techniques.[7]

## Experimental Protocols

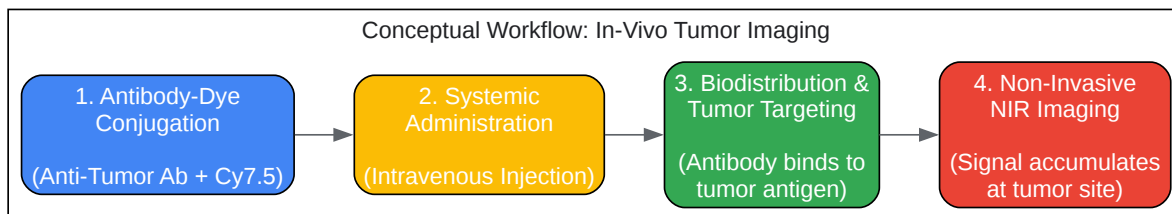
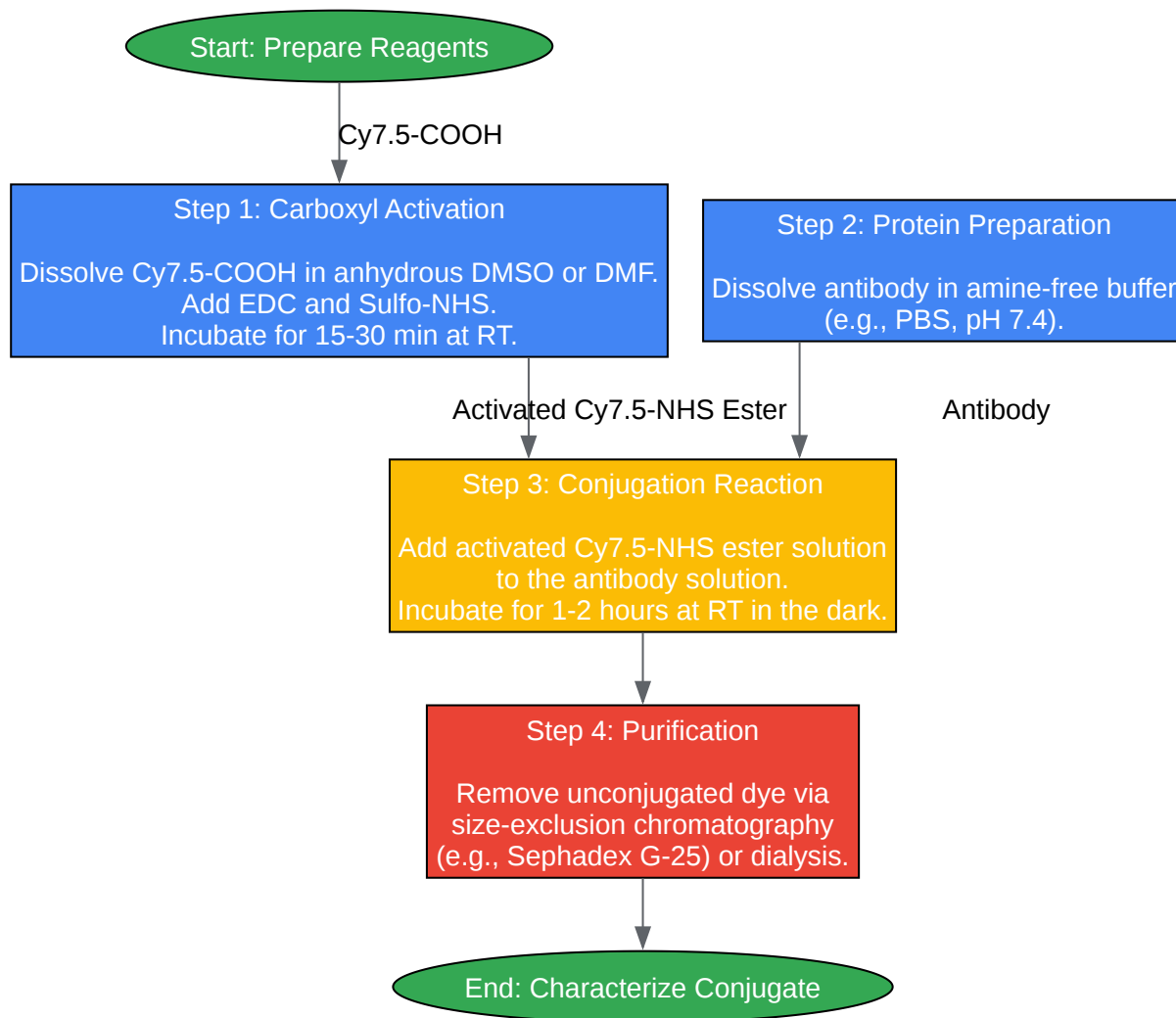
### Storage and Handling

Proper storage is critical to maintain the dye's integrity.

- Long-Term Storage: Upon receipt, store the solid dye at -20°C in the dark and under desiccated conditions.[3][4][8] It is stable for up to 24 months under these conditions.[4]
- Transportation: The dye is typically shipped at room temperature and is stable for up to three weeks under these conditions.[4]
- Handling: Avoid prolonged exposure to light to prevent photobleaching.[3][8]

## General Protocol for Antibody Conjugation via Amine Coupling

**Cyanine7.5 carboxylic acid** is an unactivated dye, meaning its carboxyl group must first be activated to react with primary amines (e.g., lysine residues) on proteins or antibodies. A common method is the formation of an N-hydroxysuccinimide (NHS) ester using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS.



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